# A Technical Guide to the Physical Properties of 4-Hydroxycyclohexanecarbonitrile

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***Compound of Interest***

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|---|---|
| *Compound Name:* | *4-Hydroxycyclohexanecarbonitrile* |
| *CAS No.:* | *24056-34-6* |
| *Cat. No.:* | *B1315150* |

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## Introduction

**4-Hydroxycyclohexanecarbonitrile** is a bifunctional organic molecule of significant interest in medicinal chemistry and materials science. Its structure, featuring both a hydroxyl and a nitrile group on a cyclohexane ring, allows for a diverse range of chemical transformations, making it a valuable building block in the synthesis of novel compounds. The stereochemistry of the hydroxyl group relative to the nitrile (cis or trans) can lead to different isomers with distinct physical and chemical properties, a critical consideration in drug design and development where specific three-dimensional arrangements are often paramount for biological activity.

This guide provides a focused overview of two key physical properties of **4-Hydroxycyclohexanecarbonitrile**: its boiling point and density. Understanding these fundamental characteristics is essential for its purification, handling, and application in various synthetic protocols.

## Core Physical Properties

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The physical properties of **4-Hydroxycyclohexanecarbonitrile** are crucial for its practical application in a laboratory setting. Below is a summary of the available data for its boiling point and density.

| Physical Property | Value | Conditions | Source |
|---|---|---|---|
| Boiling Point | 153-154 °C | at 12 Torr | [1] |
| Density | 1.05 ± 0.1 g/cm³ | Predicted | [1] |

It is important to note that the boiling point is an experimentally determined value at reduced pressure, a common practice for compounds that may decompose at their atmospheric boiling point. The density, however, is a predicted value and should be treated as an estimation until experimentally verified. For comparison, the isomer 1-hydroxycyclohexanecarbonitrile has a reported experimental density of 1.031 g/mL.

# Methodologies for Experimental Determination

To ensure the accuracy of physical data, standardized experimental procedures are imperative. The following sections detail established methods for determining the boiling point and density of a liquid organic compound like **4-Hydroxycyclohexanecarbonitrile**.

## Boiling Point Determination: The Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of a liquid. The unique shape of the Thiele tube allows for uniform heating of a heat-transfer fluid (such as mineral oil) by convection, ensuring a gradual and consistent temperature increase around the sample.

Experimental Protocol:

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed in a small test tube.
- Capillary Tube Insertion: A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.

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- Apparatus Assembly: The test tube is attached to a thermometer, with the bulb of the thermometer level with the sample. This assembly is then secured in a Thiele tube containing a heating oil, ensuring the sample is fully immersed.
- Heating: The side arm of the Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and slowly bubble out.
- Observation: Upon further heating, the vapor pressure of the sample will increase. When the boiling point is reached, a continuous and rapid stream of bubbles will emerge from the open end of the capillary tube.
- Temperature Reading: The heat source is removed, and the apparatus is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube. This occurs when the vapor pressure inside the capillary tube equals the atmospheric pressure.

Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

## Density Determination: Mass and Volume Measurement

The density of a liquid is its mass per unit volume. A straightforward and common method for determining density involves measuring the mass of a known volume of the liquid.

Experimental Protocol:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an analytical balance.
- Volume of Liquid: A specific volume of the liquid sample is carefully transferred into the graduated cylinder or pycnometer. The volume should be read from the bottom of the meniscus.
- Mass of Container and Liquid: The mass of the container with the liquid is then measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the mass of the container with the liquid. The density is then calculated by dividing the mass of the liquid by its volume.

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- Temperature: The temperature of the liquid should be recorded as density is temperature-dependent.

Caption: Workflow for Density Determination by Mass and Volume Measurement.

## Conclusion

The physical properties of **4-Hydroxycyclohexanecarbonitrile**, specifically its boiling point and density, are fundamental parameters for its use in research and development. This guide has provided the currently available data for these properties and detailed the standard experimental procedures for their verification. For researchers and drug development professionals, the accurate determination and application of these properties are essential for the successful synthesis and purification of novel chemical entities.

## References

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## Sources

- 1. Cyclohexanecarbonitrile, 4-hydroxy- | 24056-34-6 [amp.chemicalbook.com]
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